

Yttrium (III) 2-Methoxyethoxide: A Comprehensive Technical Guide for Advanced Materials Synthesis

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Compound of Interest

Compound Name:	YTTRIUM 2-METHOXYETHOXIDE
CAS No.:	115668-57-0
Cat. No.:	B055814

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Executive Summary

Yttrium (III) 2-methoxyethoxide, a metal alkoxide of significant interest, has emerged as a critical precursor in the field of materials science. Its unique chemical structure and reactivity make it an exemplary candidate for the sol-gel synthesis of high-purity, nanostructured yttrium-containing materials. This guide provides an in-depth analysis of its core properties, the mechanistic principles behind its application, detailed experimental protocols for the synthesis of yttria-stabilized zirconia (YSZ), and critical safety and handling procedures. Designed for researchers and drug development professionals, this document synthesizes technical data with field-proven insights to facilitate its effective and safe utilization in the laboratory.

Core Molecular and Physical Properties

Yttrium 2-methoxyethoxide is an organometallic compound where the central yttrium(III) ion is coordinated to three 2-methoxyethoxide ligands. This structure imparts a high degree of reactivity, particularly towards hydrolysis, which is the cornerstone of its application in sol-gel

processes. The molecular-level homogeneity achievable with this precursor is paramount for fabricating uniform, phase-pure ceramic materials at significantly lower temperatures than traditional solid-state reaction methods.[\[1\]](#)[\[2\]](#)

The fundamental properties of Yttrium (III) 2-methoxyethoxide are summarized below.

Property	Value	References
Chemical Formula	C ₉ H ₂₁ O ₆ Y	[1] [3] [4] [5] [6]
Molecular Weight	314.17 g/mol	[3] [4] [5] [6] [7]
CAS Number	115668-57-0	[1] [4] [5] [6]
Synonyms	Yttrium trimethoxyethoxide, Y(OEtOMe) ₃	[3] [4]
Appearance	Typically supplied as a clear to orange liquid solution	[3] [6] [8]
Density	~1.039 g/mL (for commercial solutions)	[3] [8]
Flash Point	48 °C (118.4 °F)	[3] [9]
Sensitivity	Moisture sensitive	[9] [10]

The Sol-Gel Pathway: Mechanistic Rationale and Advantages

The utility of **yttrium 2-methoxyethoxide** as a precursor is rooted in the chemistry of the sol-gel process. This process involves the controlled hydrolysis and condensation of metal alkoxides to form a "sol" (a colloidal suspension of solid particles in a liquid), which then undergoes further condensation to form a "gel"—a three-dimensional solid network encapsulating the solvent.

Causality of Precursor Choice: Why Metal Alkoxides?

The selection of a metal alkoxide like **yttrium 2-methoxyethoxide** over inorganic salts (e.g., nitrates or chlorides) is a deliberate choice driven by several key advantages:

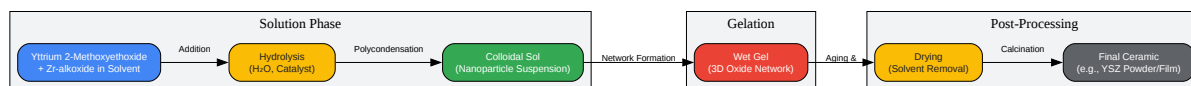
- **Molecular-Level Mixing:** In multi-component systems, such as YSZ, using alkoxide precursors for both yttrium and zirconium allows for the mixing of components on a molecular level.^[1] This intimate mixing ensures a homogeneous distribution of the dopant (yttrium) within the zirconia matrix, which is critical for achieving uniform material properties.
- **High Reactivity:** The Y-O-C bond is susceptible to nucleophilic attack by water. This high reactivity allows the hydrolysis and condensation reactions to proceed at or near room temperature.
- **Lower Crystallization Temperatures:** The homogeneity of the precursor gel obviates the need for long-range solid-state diffusion of ions during thermal treatment. Consequently, the target ceramic phase can be crystallized at significantly lower temperatures, often preventing unwanted phase segregation and grain growth.^{[1][2]}

The Chemistry of Gelation

The transformation from precursor to ceramic involves two fundamental reactions:

- **Hydrolysis:** The process is initiated by the addition of water, often catalyzed by an acid or base. The 2-methoxyethoxide ligands (-OCH₂CH₂OCH₃) are replaced by hydroxyl groups (-OH).
 - $\text{Y}(\text{OCH}_2\text{CH}_2\text{OCH}_3)_3 + 3\text{H}_2\text{O} \rightarrow \text{Y}(\text{OH})_3 + 3\text{HOCH}_2\text{CH}_2\text{OCH}_3$
- **Condensation:** The newly formed hydroxyl groups react with each other or with remaining alkoxide groups to form Y-O-Y bridges, releasing water or alcohol in the process. This step builds the inorganic polymer network that constitutes the gel.
 - $2\text{Y}(\text{OH})_3 \rightarrow (\text{HO})_2\text{Y}-\text{O}-\text{Y}(\text{OH})_2 + \text{H}_2\text{O}$

The diagram below illustrates the logical flow of the sol-gel process using an alkoxide precursor.



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Caption: Workflow of the alkoxide-based sol-gel process.

Experimental Protocol: Synthesis of 8 mol% Yttria-Stabilized Zirconia (8YSZ) Nanopowder

This protocol describes a representative method for synthesizing 8YSZ, a common solid electrolyte material for Solid Oxide Fuel Cells (SOFCs), using **yttrium 2-methoxyethoxide**.^[9] The procedure is adapted from established alkoxide-based sol-gel routes.^{[10][11]}

Materials and Reagents

- Yttrium (III) 2-methoxyethoxide ($\text{Y}(\text{C}_3\text{H}_7\text{O}_2)_3$) solution
- Zirconium (IV) propoxide ($\text{Zr}(\text{OCH}_2\text{CH}_2\text{CH}_3)_4$), 70 wt. % in 1-propanol
- Anhydrous Ethanol (EtOH)
- 2-Methoxyethanol
- Glacial Acetic Acid (HAc)
- Deionized Water (18 M Ω ·cm)

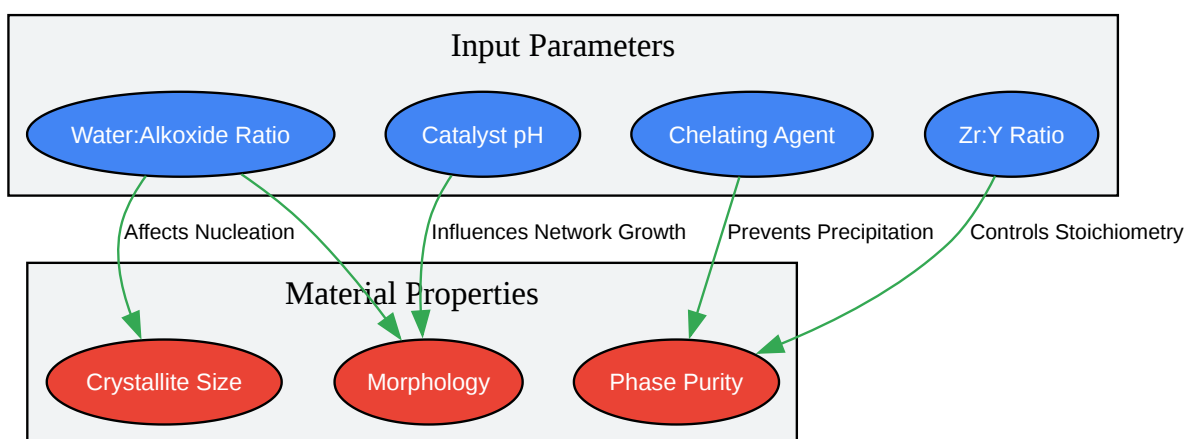
Step-by-Step Methodology

Note: This synthesis must be performed under an inert atmosphere (e.g., Argon or Nitrogen) using Schlenk line techniques until the hydrolysis step, as the alkoxide precursors are highly moisture-sensitive.

- Precursor Solution Preparation:
 - In a dry Schlenk flask, add a volume of Zirconium (IV) propoxide solution corresponding to 0.1 mol of Zr.
 - Add a volume of Yttrium (III) 2-methoxyethoxide solution corresponding to 0.0174 mol of Y (to achieve an 8 mol% Y_2O_3 to ZrO_2 ratio).
 - Dilute the mixture with 100 mL of anhydrous ethanol and stir for 30 minutes to ensure complete mixing.
- Chelation/Stabilization (Self-Validating Control):
 - Causality: Zirconium alkoxides are extremely reactive. Adding a chelating agent like acetic acid moderates the hydrolysis rate, preventing uncontrolled precipitation and ensuring the formation of a clear, stable sol.[\[10\]](#)
 - Slowly add 0.4 mol of glacial acetic acid to the solution while stirring. The molar ratio of Zr:HAc should be approximately 1:4.
 - Allow the solution to stir for 1 hour at room temperature. The solution should remain clear.
- Hydrolysis:
 - Prepare a hydrolysis solution by mixing 0.5 mol of deionized water with 50 mL of ethanol.
 - Add the hydrolysis solution dropwise to the main precursor solution under vigorous stirring. The molar ratio of Zr:H₂O should be approximately 1:5.
 - Upon completion of water addition, the solution will begin to increase in viscosity. Stir for an additional 2 hours.
- Gelation and Aging:
 - Seal the flask and allow it to rest at 60 °C for 48 hours. During this time, the sol will transition into a rigid, transparent wet gel.
 - Aging allows for further condensation and strengthening of the gel network.

- Drying and Calcination:
 - Dry the wet gel at 120 °C for 24 hours in an oven to remove the bulk of the solvent, yielding a xerogel.
 - Transfer the dried xerogel to a furnace. Calcine in air at 800 °C for 4 hours with a ramp rate of 5 °C/min. This step burns off residual organics and crystallizes the amorphous gel into the desired cubic YSZ phase.
 - The final product is a fine, white nanopowder.

The logical relationship between the key synthesis parameters is crucial for success.



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Caption: Control parameters and their influence on final material properties.

Key Applications

The high-purity materials synthesized from **yttrium 2-methoxyethoxide** are enabling technologies in several advanced fields.

- Solid Oxide Fuel Cells (SOFCs): YSZ is the state-of-the-art electrolyte material for SOFCs. The use of **yttrium 2-methoxyethoxide** allows for the fabrication of thin, dense YSZ films that exhibit high ionic conductivity, enabling lower operating temperatures.[4][9]

- **Phosphor Materials:** This precursor is used to synthesize Yttrium Aluminum Garnet (YAG), a critical host material for phosphors in white LEDs and other lighting applications.^{[4][9]} The sol-gel route ensures a homogeneous distribution of dopant ions (like Cerium), leading to enhanced luminescent properties.
- **Thermal Barrier Coatings:** YSZ coatings, prepared via sol-gel or other deposition techniques using this precursor, are used to protect superalloys in gas turbines and jet engines from extreme temperatures.

Safety and Handling

Yttrium (III) 2-methoxyethoxide and its common solvents are hazardous materials that require strict safety protocols.

- **Hazard Classifications:** The compound is classified as a flammable liquid, an acute toxin (oral, dermal, inhalation), a skin/eye irritant, and a reproductive toxin.^{[3][12]}
- **Handling:** Always handle in a well-ventilated fume hood. Use personal protective equipment (PPE), including chemical-resistant gloves (nitrile is insufficient; butyl rubber or laminate is recommended), safety goggles, and a flame-retardant lab coat. As the material is moisture-sensitive, handle under an inert atmosphere.^{[12][13]}
- **Storage:** Store in a tightly sealed container in a cool, dry, well-ventilated area away from sources of ignition and water.^[13]
- **First Aid:** In case of skin contact, wash immediately with soap and plenty of water. For eye contact, rinse cautiously with water for several minutes. In case of inhalation or ingestion, seek immediate medical attention.^[12]

Conclusion

Yttrium (III) 2-methoxyethoxide is a versatile and highly effective precursor for the low-temperature synthesis of advanced ceramic materials. Its primary advantage lies in the ability to form homogeneous, multi-component gels, leading to phase-pure nanostructured materials with superior properties. By understanding the underlying chemical principles of the sol-gel process and adhering to rigorous safety protocols, researchers can leverage this compound to innovate in fields ranging from energy conversion to advanced optics.

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